

# A Technical Guide to the Physical Properties of 9(E)-Elaidyl Acetate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 9(E)-Elaidyl acetate

Cat. No.: B1240334

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**9(E)-Elaidyl acetate**, also known by its systematic name (E)-9-octadecenyl acetate, is the acetate ester of elaidyl alcohol. As a long-chain unsaturated fatty acid ester, its physical properties are of interest in various fields, including lipid research, drug formulation, and the development of biomaterials. This technical guide provides a comprehensive overview of the known physical characteristics of **9(E)-elaidyl acetate**, outlines experimental protocols for their determination, and presents logical workflows for its characterization.

## Core Physical and Chemical Properties

**9(E)-Elaidyl acetate** is identified by the CAS number 22147-38-2. It is comprised of a 20-carbon chain with a single double bond in the trans configuration at the 9th position and an acetate group at one end.<sup>[1][2]</sup> Commercial preparations are typically available with a purity exceeding 99% and are recommended to be stored in a freezer to maintain stability.<sup>[1]</sup>

## Quantitative Physical Data

The following table summarizes the available quantitative physical and chemical data for **9(E)-Elaidyl acetate**. It is important to distinguish between experimentally determined values and those that have been computationally predicted.

Property	Value	Data Type	Source
Molecular Formula	C <sub>20</sub> H <sub>38</sub> O <sub>2</sub>	-	PubChem[3], Larodan[1]
Molecular Weight	310.51 g/mol	Calculated	MedChemExpress[2]
	310.52 g/mol	Calculated	Larodan[1]
Boiling Point	205.0 - 207.0 °C at 13.0 mmHg	Experimental	PubChem[3]
Melting Point	Data not available	-	-
Density	Data not available	-	-
Refractive Index	Data not available	-	-
XLogP3	7.9	Computed	PubChem[3]

## Experimental Protocols

Detailed experimental protocols for the determination of the physical properties of **9(E)-elaidyl acetate** are crucial for its characterization. The following sections outline standard methodologies for assessing its key physical and spectral characteristics.

### Determination of Boiling Point

The boiling point of **9(E)-elaidyl acetate** at reduced pressure can be determined using vacuum distillation.

Workflow for Boiling Point Determination



Figure 1. Workflow for Boiling Point Determination.

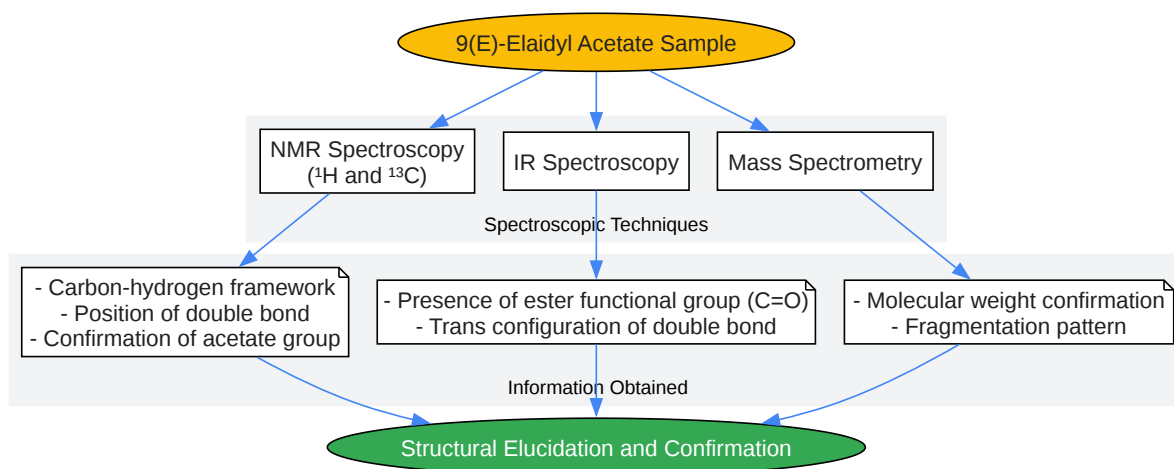


Figure 2. Logical Flow for Spectroscopic Analysis.

[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. larodan.com [larodan.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. 9-Octadecenyl acetate | C<sub>20</sub>H<sub>38</sub>O<sub>2</sub> | CID 5367657 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [A Technical Guide to the Physical Properties of 9(E)-Elaidyl Acetate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1240334#what-are-the-physical-properties-of-9-e-elaidyl-acetate]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)